

In Vivo Administration of ACTH (1-16) Human: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ACTH (1-16) (human)

Cat. No.: B15619837

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Adrenocorticotrophic hormone (ACTH) is a crucial peptide hormone primarily known for its role in stimulating the adrenal cortex. The human ACTH (1-16) fragment, comprising the first 16 amino acids of the full-length hormone, represents the minimal sequence required for binding to the melanocortin-2 receptor (MC2R) and initiating downstream signaling pathways.^[1] Emerging research has highlighted the therapeutic potential of ACTH (1-16) in various physiological and pathological conditions, notably in improving cardiovascular function and survival in experimental models of hemorrhagic shock.^{[2][3]}

These application notes provide a comprehensive overview of the in vivo administration of human ACTH (1-16), including detailed experimental protocols, quantitative data on its physiological effects, and a visualization of its signaling pathway. This document is intended to serve as a valuable resource for researchers and professionals in the fields of pharmacology, physiology, and drug development.

Data Presentation

The following tables summarize the quantitative data on the in vivo effects of ACTH (1-16) and its related fragment, ACTH (1-24), in a rat model of hemorrhagic shock.

Table 1: Effect of Intravenous ACTH (1-16) on Mean Arterial Pressure (MAP) in a Rat Model of Hemorrhagic Shock

Treatment Group	Dosage (µg/kg)	Time Post-Administration (minutes)	Change in Mean Arterial Pressure (MAP)	Reference
ACTH (1-16)	160	15 - 30	Increase	[2]

Table 2: Effects of Intravenous ACTH (1-24) on Cardiovascular and Respiratory Parameters in a Rat Model of Hemorrhagic Shock

Parameter	Saline Control (at 30 min post-treatment)	ACTH (1-24) (160 µg/kg) (at 30 min post-treatment)	Reference
Survival Rate	0%	100%	[4]
Mean Arterial Pressure (mmHg)	~20-25 (pre-treatment)	Sustained recovery to near baseline	[4]
Heart Rate (beats/min)	Not specified	Sustained recovery	[5]
Respiratory Function	Not specified	Sustained recovery	[4] [5]
Survival Time	~26 minutes	44 +/- 18 hours	[4] [6]

Note: While specific quantitative values for ACTH (1-16) are limited in the reviewed literature, the data for ACTH (1-24) provides a strong rationale for the expected effects and dosage of ACTH (1-16), given that the 1-16 fragment contains the essential binding and activation domain for the MC2R.

Experimental Protocols

Protocol 1: In Vivo Administration of ACTH (1-16) in a Rat Model of Hemorrhagic Shock

This protocol is adapted from established methods for studying the effects of ACTH fragments in hemorrhagic shock.[\[4\]](#)[\[5\]](#)

1. Animal Model:

- Species: Male Wistar rats (or other suitable strain)
- Weight: 250-300 g
- Acclimation: House animals in a controlled environment (12-hour light/dark cycle, $22 \pm 2^{\circ}\text{C}$) with ad libitum access to food and water for at least one week prior to the experiment.

2. Materials:

- Human ACTH (1-16) peptide
- Sterile 0.9% saline solution (vehicle)
- Anesthetic (e.g., urethane, 1.2 g/kg, intraperitoneal injection)
- Polyethylene catheters
- Pressure transducer and recording system
- Syringes and needles (27-30 gauge)
- Heating pad to maintain body temperature

3. Experimental Procedure:

a. Animal Preparation:

- Anesthetize the rat with urethane.
- Place the animal on a heating pad to maintain body temperature at 37°C .

- Cannulate the carotid artery with a polyethylene catheter connected to a pressure transducer to continuously monitor blood pressure.

- Cannulate the jugular vein for intravenous administration of ACTH (1-16) or vehicle.

b. Induction of Hemorrhagic Shock:

- After a stabilization period of at least 20 minutes, induce hemorrhagic shock by withdrawing blood from the carotid artery.
- Withdraw blood in a stepwise manner until the mean arterial pressure (MAP) is reduced to and stabilized at 20-25 mmHg. This typically requires the removal of approximately 50% of the estimated total blood volume.

c. Administration of ACTH (1-16):

- Prepare a stock solution of ACTH (1-16) in sterile 0.9% saline. The final concentration should be calculated to deliver the desired dose in a small volume (e.g., 1 ml/kg).
- Five minutes after the stabilization of MAP at 20-25 mmHg, administer a single intravenous bolus of ACTH (1-16) at a dose of 160 µg/kg.
- The control group should receive an equivalent volume of sterile 0.9% saline.

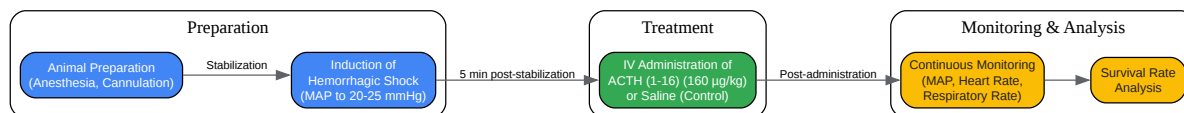
d. Monitoring and Data Collection:

- Continuously record MAP, heart rate, and respiratory rate for at least 2 hours post-administration.
- Monitor survival rates for each group over a predetermined period (e.g., 24 hours).

e. Euthanasia:

- At the end of the experimental period, euthanize the animals using an approved method (e.g., overdose of anesthetic followed by cervical dislocation).

Experimental Workflow for In Vivo Administration of ACTH (1-16) in a Rat Model of Hemorrhagic Shock



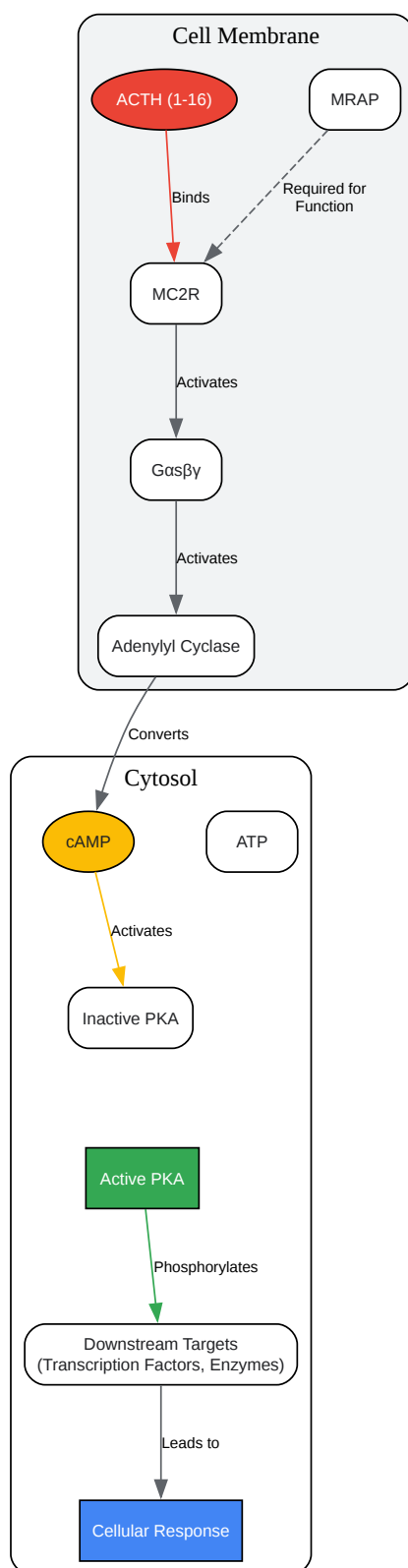
[Click to download full resolution via product page](#)

Caption: Workflow for the in vivo administration of ACTH (1-16).

Signaling Pathway

The biological effects of ACTH (1-16) are initiated by its binding to the melanocortin-2 receptor (MC2R), a G-protein coupled receptor (GPCR). This interaction requires the presence of the MC2R accessory protein (MRAP). Upon binding, a conformational change in the receptor activates the associated heterotrimeric G-protein, leading to the dissociation of the G α s subunit. The activated G α s subunit then stimulates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). Elevated intracellular cAMP levels lead to the activation of Protein Kinase A (PKA). PKA, in turn, phosphorylates a variety of downstream target proteins, including transcription factors and enzymes, ultimately leading to the cellular responses attributed to ACTH (1-16). Other potential downstream effectors include Protein Kinase C (PKC) and the mitogen-activated protein kinase (MAPK) pathway.

ACTH (1-16) Signaling Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. jme.bioscientifica.com](http://jme.bioscientifica.com) [jme.bioscientifica.com]
- [2. caymanchem.com](http://caymanchem.com) [caymanchem.com]
- [3. medchemexpress.com](http://medchemexpress.com) [medchemexpress.com]
- [4. Early treatment with ACTH-\(1-24\) in a rat model of hemorrhagic shock prolongs survival and extends the time-limit for blood reinfusion to be effective - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. Influence of ACTH-\(1-24\) on free radical levels in the blood of haemorrhage-shocked rats: direct ex vivo detection by electron spin resonance spectrometry - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. The adrenocorticotrophic hormone \(ACTH\)-induced reversal of hemorrhagic shock - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Vivo Administration of ACTH (1-16) Human: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619837/docs#in-vivo-administration-of-acth-1-16-human-application-notes-and-protocols\]](https://www.benchchem.com/product/b15619837/docs#in-vivo-administration-of-acth-1-16-human-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)